

4-Bromobenzylhydrazine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzylhydrazine

Cat. No.: B1284536

[Get Quote](#)

Technical Guide: 4-Bromobenzylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **4-Bromobenzylhydrazine**. It includes its molecular formula and weight, and outlines a general synthetic application for the creation of pyrazole derivatives, a class of compounds with significant interest in pharmaceutical research.

Core Molecular Data

The fundamental chemical properties of **4-Bromobenzylhydrazine** are summarized in the table below.

Property	Value
Chemical Name	4-Bromobenzylhydrazine
CAS Number	45811-94-7
Molecular Formula	C ₇ H ₉ BrN ₂
Molecular Weight	201.06 g/mol
Synonyms	[(4-bromophenyl)methyl]hydrazine

Synthetic Applications: A General Protocol for Pyrazole Synthesis

4-Bromobenzylhydrazine serves as a valuable precursor in the synthesis of substituted pyrazoles, which are known for their diverse pharmacological activities. While a specific protocol for **4-Bromobenzylhydrazine** was not detailed in the reviewed literature, a general experimental methodology for the synthesis of pyrazole derivatives from substituted benzylhydrazines is presented below. This protocol is adapted from established methods for structurally similar compounds.

Objective: To synthesize a 1-substituted-3,5-dimethylpyrazole derivative from a substituted benzylhydrazine.

Materials:

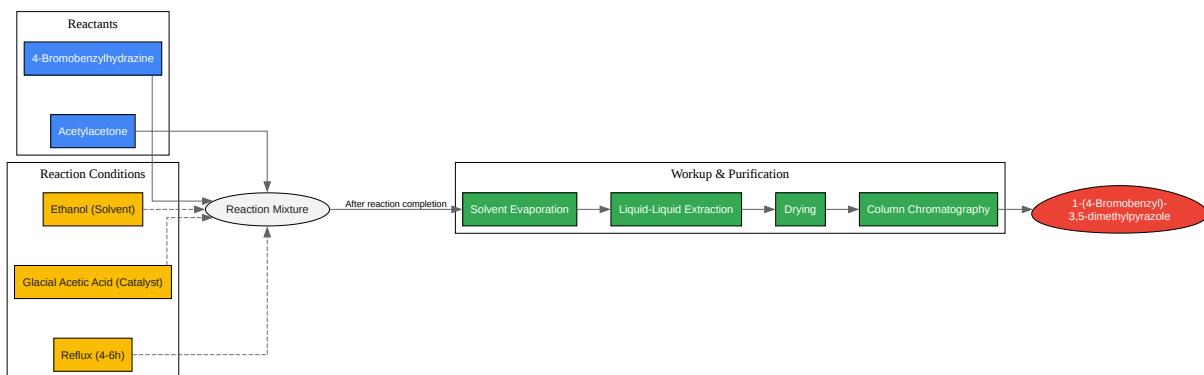
- Substituted Benzylhydrazine (e.g., **4-Bromobenzylhydrazine**)
- Acetylacetone
- Ethanol
- Glacial Acetic Acid (catalytic amount)
- Ethyl Acetate
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Sodium Sulfate
- Silica Gel for column chromatography
- Hexane

Experimental Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the substituted benzylhydrazine (1.0 mmol) in ethanol (20 mL).
- Add acetylacetone (1.1 mmol) to the solution.
- Add a catalytic amount of glacial acetic acid (2-3 drops) to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature and evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate (30 mL) and wash with saturated sodium bicarbonate solution (2 x 15 mL) and then with brine (15 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure pyrazole derivative.

Experimental Workflow

The logical flow of the general synthesis of pyrazoles from benzylhydrazines is depicted in the following diagram.

[Click to download full resolution via product page](#)

General workflow for the synthesis of a pyrazole derivative.

Biological Significance

The literature reviewed did not contain specific information regarding the signaling pathways or direct biological activities of **4-Bromobenzylhydrazine** itself. However, the pyrazole derivatives synthesized from such precursors are of high interest in drug discovery. Pyrazoles are a well-known class of heterocyclic compounds that form the core structure of numerous pharmaceuticals with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties. The synthesis of novel pyrazole derivatives from precursors like **4-Bromobenzylhydrazine** is a key strategy in the development of new

therapeutic agents. Further research is required to elucidate the specific biological profile of **4-Bromobenzylhydrazine** and its derivatives.

- To cite this document: BenchChem. [4-Bromobenzylhydrazine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1284536#4-bromobenzylhydrazine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1284536#4-bromobenzylhydrazine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com